

Application Notes and Protocols for the Synthesis of Ethyl 2-sulfamoylbenzoate

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Compound of Interest

Compound Name: Ethyl 2-sulfamoylbenzoate

Cat. No.: B1228686

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Abstract

This document provides a detailed experimental protocol for the synthesis of **Ethyl 2-sulfamoylbenzoate**, a key intermediate in the preparation of various pharmacologically active compounds and herbicides. The synthesis is achieved through the acid-catalyzed esterification of saccharin with ethanol. This protocol outlines the necessary reagents, equipment, step-by-step procedure, purification methods, and expected outcomes. Additionally, safety precautions and characterization data are provided to ensure a safe and successful synthesis.

Introduction

Ethyl 2-sulfamoylbenzoate, also known as o-carboethoxybenzene sulfonamide, is a valuable building block in organic synthesis.^{[1][2]} Its structure, featuring both an ester and a sulfonamide group, makes it a versatile precursor for the development of a wide range of chemical entities. Notably, it serves as an intermediate in the synthesis of sulfonylurea herbicides.^[3] The protocol described herein is based on the well-established reaction of saccharin with ethanol in the presence of a strong acid catalyst, a method known for its high yield and purity of the final product.^[4]

Chemical Properties and Data

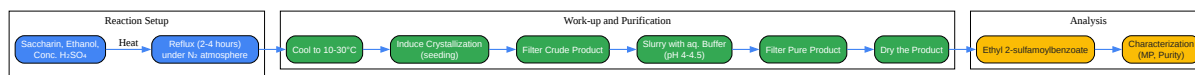
Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ NO ₄ S	[2][5]
Molecular Weight	229.25 g/mol	[2][5]
Appearance	White crystalline solid	[1]
Melting Point	83 °C	[1]
Purity	>95%	[4]
CAS Number	59777-72-9	[2]

Experimental Protocol

Materials and Equipment

Reagents	Equipment
Saccharin (o-sulfobenzoic imide)	Round-bottom flask (e.g., 2 L)
Absolute Ethanol	Reflux condenser
Concentrated Sulfuric Acid (H ₂ SO ₄)	Heating mantle
Sodium Acetate (for buffer solution)	Magnetic stirrer and stir bar
Distilled Water	Buchner funnel and filter paper
Beakers and Erlenmeyer flasks	
Graduated cylinders and pipettes	
pH meter or pH paper	

Synthesis Workflow



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Caption: Experimental workflow for the synthesis of **Ethyl 2-sulfamoylbenzoate**.

Step-by-Step Procedure

- Reaction Setup:
 - In a 2 L three-necked round-bottom flask equipped with a reflux condenser, magnetic stirrer, and a nitrogen inlet, add saccharin (1 mole, 183.18 g).
 - Add absolute ethanol (8 to 16 moles, approximately 467 mL to 934 mL).^[4]
 - Slowly and carefully, with stirring, add concentrated sulfuric acid (0.10 to 0.82 moles, approximately 5.4 mL to 44.6 mL).^[4] Caution: The addition of sulfuric acid to ethanol is highly exothermic.
- Reaction:
 - Heat the reaction mixture to reflux under a nitrogen atmosphere.^[4]
 - Maintain the reflux for 2 to 4 hours.^[4]
- Work-up and Purification:
 - After the reflux period, cool the reaction mixture to a temperature between 10°C and 30°C using a water bath.^[4]
 - To induce crystallization, add a seed crystal of pure **Ethyl 2-sulfamoylbenzoate** if available.

- Allow the mixture to crystallize. A white slurry will form.
- Collect the crude product by vacuum filtration using a Buchner funnel.
- Prepare an aqueous buffer solution or a weak base solution (e.g., sodium acetate) and adjust the pH to a range of 4 to 4.5.[4]
- Slurry the crude product in the prepared buffer solution to dissolve any unreacted saccharin.[4]
- Collect the purified product by vacuum filtration and wash with cold distilled water.
- Drying and Characterization:
 - Dry the purified product, for instance, in a desiccator over a drying agent.
 - Determine the yield and characterize the final product by measuring its melting point and purity (e.g., via HPLC or NMR). The expected yield is greater than 80%, and the purity should be greater than 95%.[4]

Quantitative Data Summary

Reactant/Product	Molar Mass (g/mol)	Moles (mol)	Amount
Saccharin	183.18	1	183.18 g
Ethanol	46.07	8 - 16	467 - 934 mL
Concentrated Sulfuric Acid	98.08	0.10 - 0.82	5.4 - 44.6 mL
Ethyl 2-sulfamoylbenzoate	229.25	~0.8	~183.4 g (theoretical)

Note: The theoretical yield is based on an 80% conversion of the limiting reactant (saccharin).

Safety Precautions

- Concentrated Sulfuric Acid: Highly corrosive and can cause severe burns.[6] Always wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, a lab coat, and acid-resistant gloves.[6] Work in a well-ventilated fume hood.[6] In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[7]
- Ethanol: Flammable liquid. Keep away from open flames and heat sources.
- Saccharin: May cause skin and eye irritation. Handle with gloves and safety glasses.
- The reaction should be conducted in a well-ventilated area, preferably a fume hood.

Conclusion

This protocol provides a reliable and high-yielding method for the synthesis of **Ethyl 2-sulfamoylbenzoate**. By following the detailed steps and adhering to the safety precautions, researchers can successfully prepare this important chemical intermediate for further applications in drug discovery and development. The use of a buffered wash is a critical step to ensure the removal of acidic impurities and achieve high purity of the final product.

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